

# Application Note: Determination of Fenarimol in Food Samples

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## Compound Focus: Fenarimol

CAS No.: 60168-88-9

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## Introduction

**Fenarimol** is a systemic fungicide used in agriculture to control fungal diseases in various crops. It is an ergosterol biosynthesis inhibitor and has been shown to possess reproductive, teratogenic, and oncogenic effects in experimental animals [1]. Regulatory agencies worldwide have established **maximum residue levels (MRLs)** for **fenarimol** in food commodities. The European Union is discussing reducing MRLs for **fenarimol** to the **limit of determination (0.01 mg/kg)** on several fruits, vegetables, and hops due to inadequate toxicological data [2]. This application note describes a **validated method** for determining **fenarimol** residues in food matrices (e.g., cereals, fruits, vegetables) using HPLC-MS/MS.

## Method Summary

A **modified QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) procedure is used for sample extraction, followed by clean-up and analysis using **HPLC-MS/MS**. The method is validated according to the **SANTE/11312/2021v1** guidance document [3] [4].

## Detailed Analytical Protocol

## Reagents and Materials

- **Solvents:** HPLC-grade acetonitrile, methanol, water; formic acid [4].
- **Salts for Extraction:** Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ), sodium chloride ( $\text{NaCl}$ ), trisodium citrate dihydrate, disodium hydrogen citrate sesquihydrate [3] [4].
- **Clean-up Sorbents:** Primary Secondary Amine (PSA) bonded silica [3] [4].
- **Standards:** **Fenarimol** certified reference standard, internal standards (e.g., Triphenylphosphate - TPP) [3] [4].

## Equipment

- **HPLC System:** Ultra-high-performance liquid chromatography system.
- **Mass Spectrometer:** Triple quadrupole mass spectrometer with electrospray ionization (ESI).
- **Chromatography Column:** C18 column (e.g., BEH C18, 2.1 mm  $\times$  100 mm, 1.7  $\mu\text{m}$ ) [4].
- **Centrifuge,** vortex mixer, polypropylene centrifuge tubes (50 mL) [3].

## Sample Preparation (QuEChERS Extraction)

- **Homogenize** the food sample (e.g., rice, fruits) and weigh **10 g** into a 50 mL polypropylene tube.
- **Hydrate** the sample with **20 mL of cold water** and let it stand for **1 hour** [3].
- Add **10 mL of acetonitrile (ACN)** and shake vigorously for **1 minute** [3] [4].
- Add the **extraction salt mixture**:
  - 4 g  $\text{MgSO}_4$
  - 1 g  $\text{NaCl}$
  - 1 g trisodium citrate dihydrate
  - 0.5 g disodium hydrogen citrate sesquihydrate [3]
- **Shake immediately** for 1 minute and **centrifuge** at  $>12,000 \times g$  for 5 minutes at  $5^\circ\text{C}$  [3].

## Clean-up (Dispersive Solid-Phase Extraction - d-SPE)

- Transfer **6 mL of the supernatant** (ACN layer) into a d-SPE tube containing:
  - 150 mg PSA sorbent
  - 900 mg  $\text{MgSO}_4$  [3] [4]
- **Vortex for 1 minute** and **centrifuge** at  $>12,000 \times g$  for 2 minutes.
- Transfer the **cleaned extract** to an autosampler vial for analysis.

## HPLC-MS/MS Analysis

- **Injection Volume:** 2  $\mu$ L [4]
- **Column Temperature:** 50 °C
- **Flow Rate:** 0.45 mL/min
- **Mobile Phase:**
  - **A:** 0.1% formic acid in water
  - **B:** 0.1% formic acid in acetonitrile [4]

### Gradient Program:

Time (min)	%A	%B
0	98	2
0.5	98	2
20.0	1	99
24.0	1	99

### MS/MS Conditions:

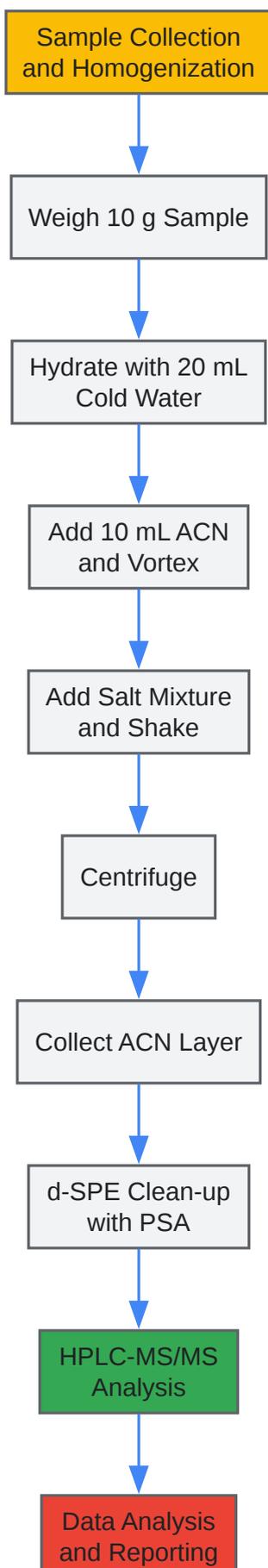
- **Ionization Mode:** ESI positive
- **Capillary Voltage:** 1.0 kV
- **Desolvation Temperature:** 450°C
- **Desolvation Gas Flow:** 800 L/h [4]
- **Acquisition Mode:** Multiple Reaction Monitoring (MRM)

## Method Validation

The method was validated per SANTE guidelines with the following performance characteristics for **fenarimol** in a cereal matrix [4]:

Validation Parameter	Result
Linearity (R <sup>2</sup> )	>0.99
Recovery (%)	70–120
Precision (RSD%)	<20
LOQ (µg/kg)	5
LOD (µg/kg)	0.01 (EU proposed) [2]

## Workflow Diagram



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## Discussion

### Regulatory Considerations

The **European Union** is proposing to lower the MRL for **fenarimol** to the **limit of detection (0.01 mg/kg)** for many fruits and vegetables due to insufficient toxicological data, which will require highly sensitive analytical methods [2].

### Analytical Challenges and Solutions

- **Matrix Effects:** Use of **matrix-matched calibration** and **internal standards** (e.g., TPP) is critical for accurate quantification [3] [4].
  - **Sensitivity Requirements:** The proposed EU MRL of 0.01 mg/kg demands **high-sensitivity instrumentation** like HPLC-MS/MS with MRM detection [2].
  - **Specificity:** **HPLC-MS/MS** provides the required specificity and sensitivity for **fenarimol** determination in complex food matrices compared to HPLC-DAD [1].
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## Conclusion

This protocol provides a **robust, sensitive, and accurate** method for determining **fenarimol** residues in food samples using **QuEChERS extraction and HPLC-MS/MS analysis**. The method meets regulatory validation criteria and is suitable for monitoring **fenarimol** residues at the levels required by current and proposed MRLs.

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